

RLY-4008: A Technical Guide to its Biological Activity and Targets

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Compound of Interest

Compound Name: *Lirafugratinib Hydrochloride*

CAS No.: 2688040-45-9

Cat. No.: B15574548

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Abstract

RLY-4008, also known as lirafugratinib, is a potent, orally bioavailable, and highly selective small molecule inhibitor of Fibroblast Growth Factor Receptor 2 (FGFR2).[1][2] Oncogenic activation of FGFR2, through gene fusions, mutations, or amplifications, is a key driver in various solid tumors, including intrahepatic cholangiocarcinoma (iCCA) and gastric cancer.[3][4] RLY-4008 was designed to overcome the limitations of previous pan-FGFR inhibitors, which are often associated with off-target toxicities due to their activity against other FGFR isoforms.[5][6] This technical guide provides an in-depth overview of the biological activity, target profile, and preclinical and clinical data for RLY-4008.

Introduction to RLY-4008

RLY-4008 is a third-generation, irreversible FGFR2 inhibitor developed by Relay Therapeutics.[7][8] Its design was guided by long-timescale molecular dynamics simulations, which identified subtle conformational differences between the ATP-binding pockets of FGFR2 and other FGFR family members.[9] This motion-based drug discovery approach enabled the development of a

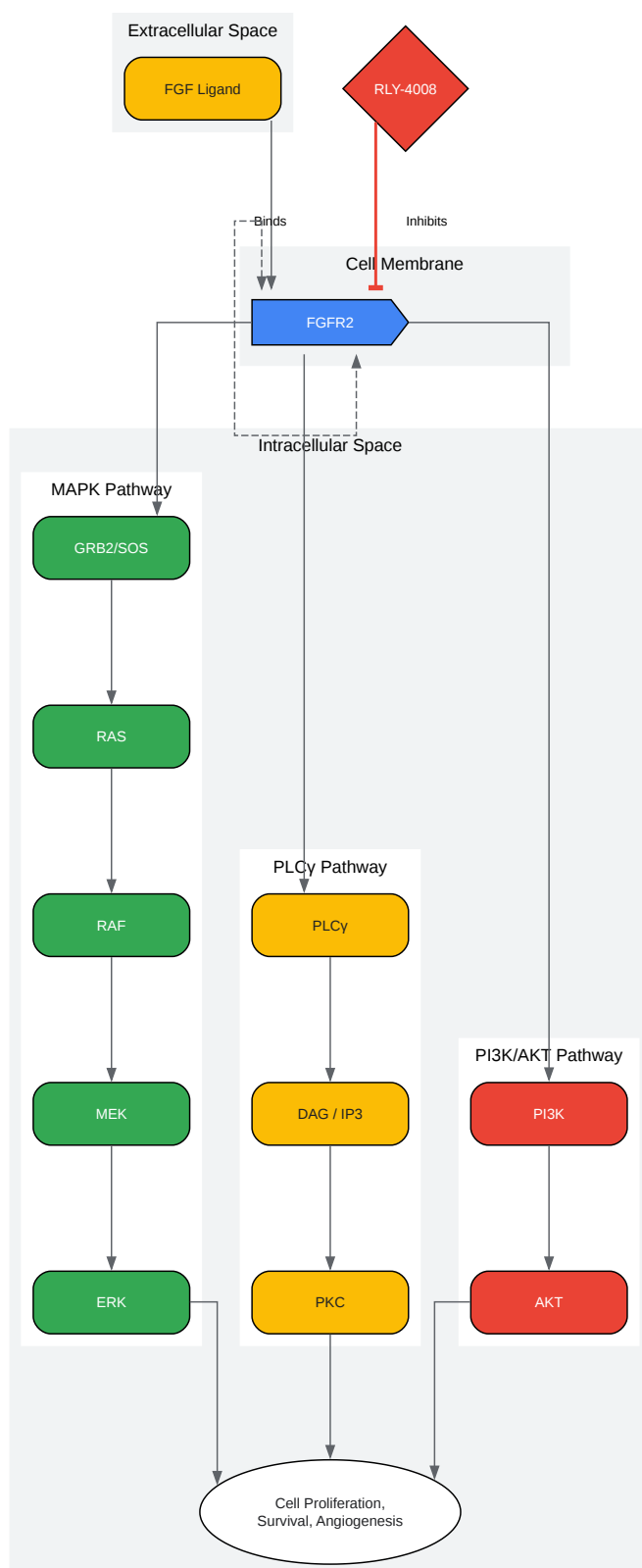
compound that selectively and covalently binds to a cysteine residue in the P-loop of FGFR2, leading to potent and sustained inhibition.^[10] By sparing other FGFR isoforms, particularly FGFR1 and FGFR4, RLY-4008 aims to minimize off-target toxicities such as hyperphosphatemia and diarrhea, which are common dose-limiting side effects of pan-FGFR inhibitors.^{[5][6]}

Mechanism of Action and Target Profile

RLY-4008 is an irreversible inhibitor that covalently binds to FGFR2.^[10] Upon oral administration, RLY-4008 inhibits FGFR2-mediated signal transduction pathways, thereby suppressing the proliferation of tumor cells with activating FGFR2 alterations.^{[1][11]}

Signaling Pathway

FGFR2 is a receptor tyrosine kinase that, upon binding to its fibroblast growth factor (FGF) ligands, dimerizes and autophosphorylates, initiating downstream signaling cascades.^[4] These pathways, primarily the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways, are crucial for cell proliferation, survival, differentiation, and angiogenesis.^[3] In cancers driven by FGFR2 alterations, these pathways are constitutively active. RLY-4008 blocks the initial autophosphorylation of FGFR2, thereby inhibiting these downstream signals.



1. Cell Culture & Treatment

Plate cells
(e.g., SNU-16)

Treat with RLY-4008
(various concentrations)

2. Cell Lysis

Add lysis buffer

3. HTRF Detection

Add HTRF antibodies
(Eu-cryptate donor &
d2 acceptor)

Incubate

Read plate on
HTRF-compatible reader
(665nm / 620nm)

4. Data Analysis

Calculate HTRF ratio

Determine IC50 values

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